

Synthesis of Guanylthiourea from Dicyandiamide and Hydrogen Sulfide: An In-depth Technical Guide

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Compound of Interest

Compound Name: Guanylthiourea

Cat. No.: B104047

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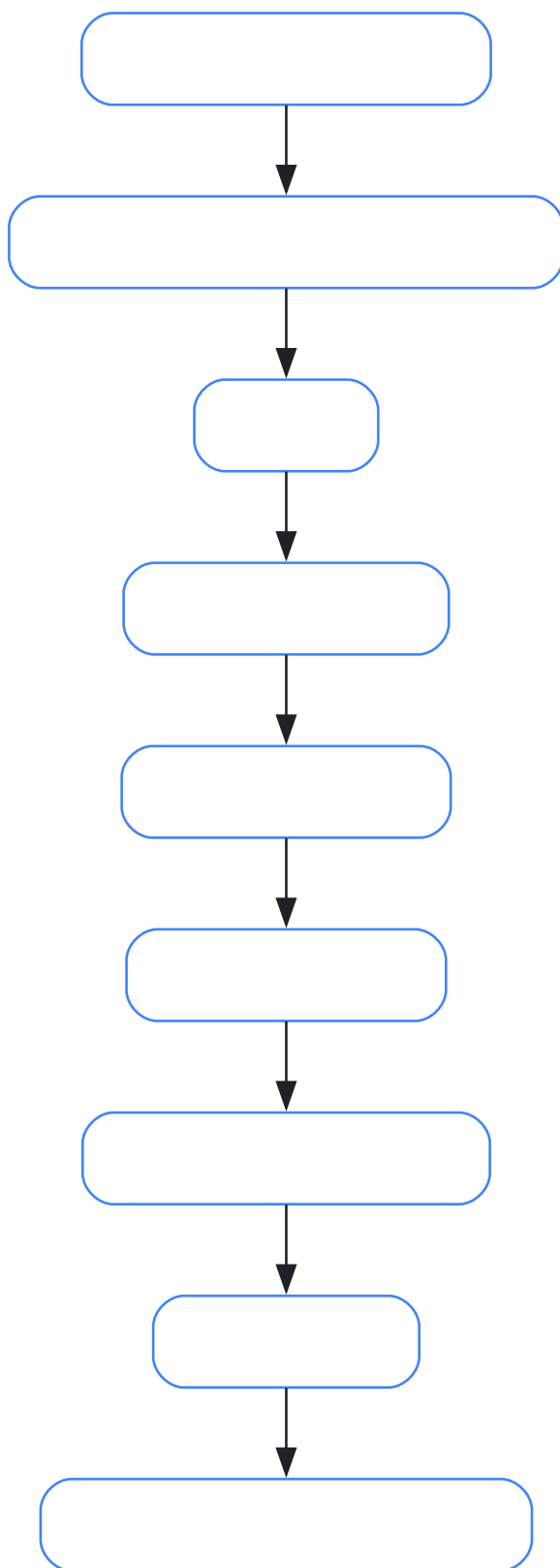
This technical guide provides a comprehensive overview of the synthesis of **guanylthiourea** from dicyandiamide and hydrogen sulfide. **Guanylthiourea** is a key intermediate in the synthesis of various pharmaceuticals and other specialty chemicals. This document details the underlying chemical principles, experimental protocols, and quantitative data to support research and development in this area.

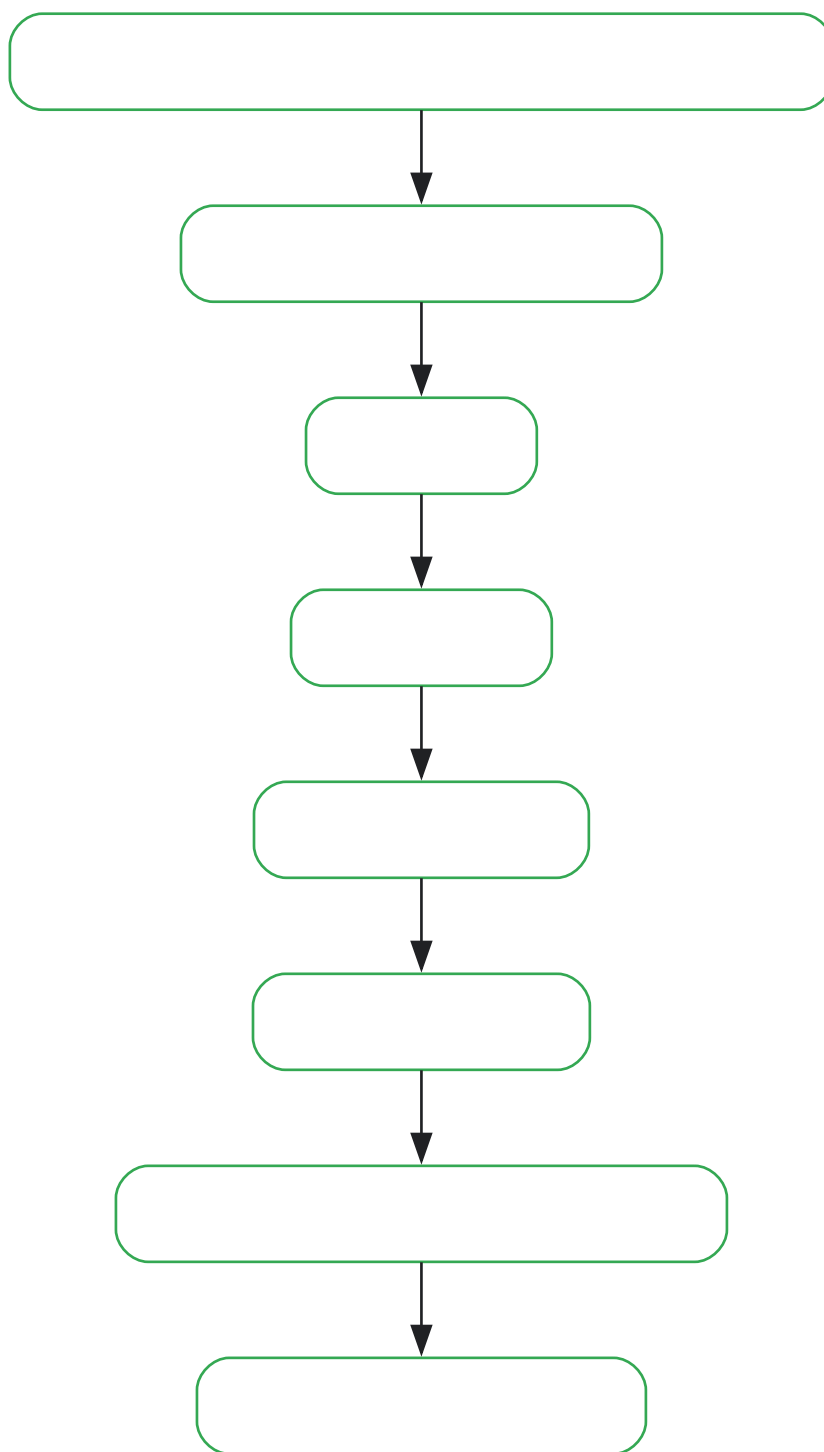
Introduction

Guanylthiourea, also known as aminosynylthiourea, is a versatile molecule with a range of applications in medicinal chemistry and materials science. Its synthesis from readily available starting materials like dicyandiamide and hydrogen sulfide has been a subject of interest. The reaction involves the addition of hydrogen sulfide to one of the nitrile groups of dicyandiamide. While the fundamental reaction is straightforward, optimizing the yield and purity requires careful control of reaction conditions and may involve the use of catalysts and specific solvent systems. This guide explores two primary synthetic routes: an aqueous-based method and a more recent approach utilizing an organic solvent with catalytic additives.

Reaction Pathway and Mechanism

The core chemical transformation in the synthesis of **guanyltiourea** is the nucleophilic addition of hydrogen sulfide to a nitrile group of dicyandiamide.





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